

handling and storage of Solvent Violet 38 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

[Get Quote](#)

An In-depth Technical Guide to the Handling and Storage of **Solvent Violet 38** Powder

For researchers, scientists, and professionals in laboratory settings, the proper handling and storage of chemical compounds are paramount to ensuring experimental integrity and personnel safety. This guide provides a comprehensive overview of the procedures for **Solvent Violet 38**, a synthetic dye belonging to the anthraquinone class.

Chemical and Physical Properties

Solvent Violet 38 is a deep purple powder.^[1] Its primary application lies in the coloring of various materials, including plastics, resins, synthetic fibers, oils, waxes, and printing inks.^{[2][3]} ^[4] It is identified by CAS number 63512-14-1.^{[5][6]}

A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value
Molecular Formula	C ₂₈ H ₁₈ Br ₄ N ₂ O ₂ [1] [3] [5] [6] [7]
Molecular Weight	734.07 g/mol [2] [3] [5] [6] [7]
Appearance	Deep purple powder or crystal [1]
Density	1.889 g/cm ³ [1] [5] [6]
Boiling Point	687.4°C at 760 mmHg [1] [5] [6]
Flash Point	369.5°C [1] [5] [6]
Vapor Pressure	9.57E-19 mmHg at 25°C [1] [5]
Refractive Index	1.747 [1] [5] [6]

Solubility Profile:

- Water: Insoluble at 20°C[\[2\]](#)
- Alcohol: Slightly soluble[\[2\]](#)
- Organic Solvents: Soluble in acetone, chloroform, benzene, xylene, and toluene[\[2\]](#)

Health and Safety Information

Solvent Violet 38 is classified as causing serious eye irritation (H319).[\[8\]](#) Therefore, adherence to safety protocols is critical.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Solvent Violet 38** powder.

PPE Category	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards)[8]	To protect eyes from dust particles that can cause serious irritation.[8]
Hand Protection	Chemical-impermeable gloves (e.g., nitrile or rubber)[8]	To prevent skin contact.[1]
Skin Protection	Lab coat or other protective clothing[8]	To avoid contamination of personal clothing.
Respiratory Protection	NIOSH/MSHA-approved full-face respirator if exposure limits are exceeded or if dust formation is significant[8]	To prevent inhalation of airborne powder.[8]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- Eye Contact: Rinse cautiously with water for several minutes. If irritation persists, seek medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[8]
- Inhalation: Move the individual to fresh air.[8]
- Ingestion: Rinse the mouth with water.[8]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidents.

Handling

- Always handle **Solvent Violet 38** in a well-ventilated area to minimize inhalation of dust.[6][8]
- Avoid the formation of dust and aerosols during handling.[6][8]
- Use non-sparking tools to prevent ignition sources.[6][8]
- Avoid direct contact with skin and eyes by wearing the appropriate PPE.[1][6][8]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a tightly closed container.[6][8]
- The storage area should be dry, cool, and well-ventilated.[1][6][8]
- Keep away from incompatible materials, such as strong oxidizing agents.[1]
- Store separately from foodstuff containers.[6]

Experimental Protocols and Workflows

While **Solvent Violet 38** is primarily an industrial dye and not typically used in biological signaling pathway research, the following protocols outline its safe handling and preparation for use in a laboratory setting.

Protocol for Preparation of a Stock Solution

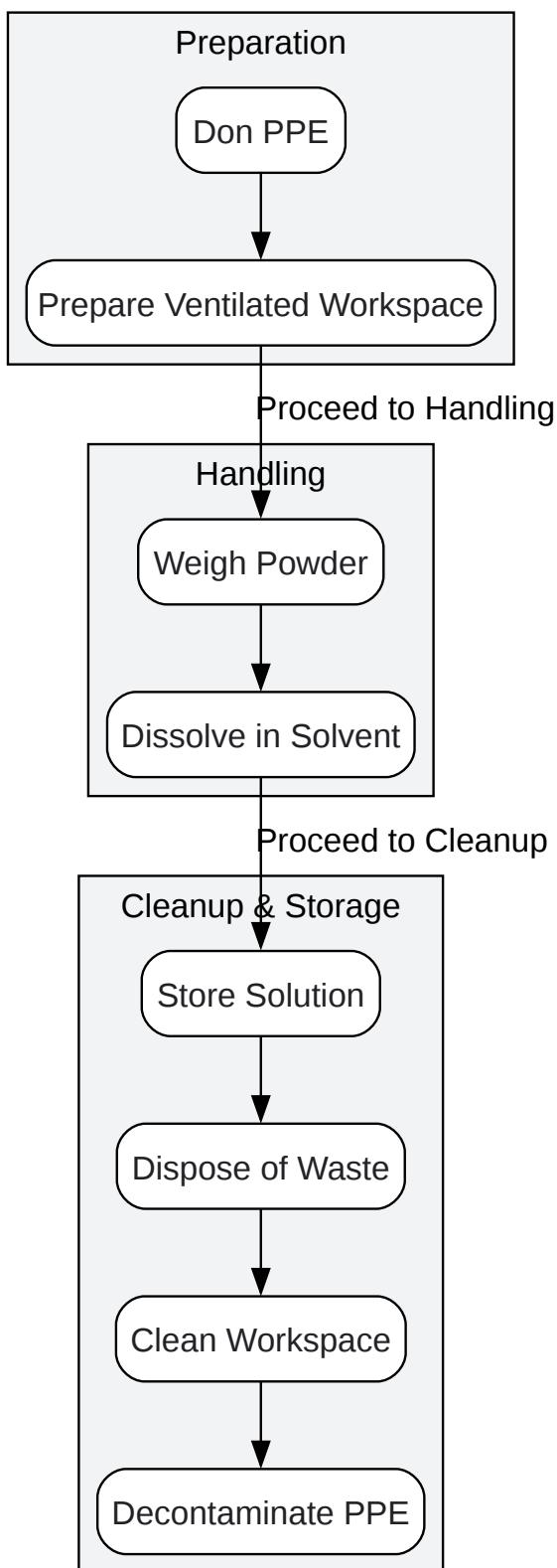
This protocol describes the preparation of a stock solution of **Solvent Violet 38** in an organic solvent.

- Preparation: Ensure all work is conducted in a chemical fume hood. Assemble all necessary PPE.
- Weighing: Tare a clean, dry glass vial on an analytical balance. Carefully weigh the desired amount of **Solvent Violet 38** powder into the vial. Avoid creating airborne dust.

- Solubilization: Add the appropriate volume of the chosen organic solvent (e.g., acetone, toluene) to the vial.
- Mixing: Tightly cap the vial and mix the solution by vortexing or sonicating until the powder is completely dissolved.
- Storage: Label the vial clearly with the chemical name, concentration, solvent, and date of preparation. Store the stock solution in a cool, dry, and dark place, away from incompatible materials.

Laboratory Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **Solvent Violet 38** powder in a research environment.

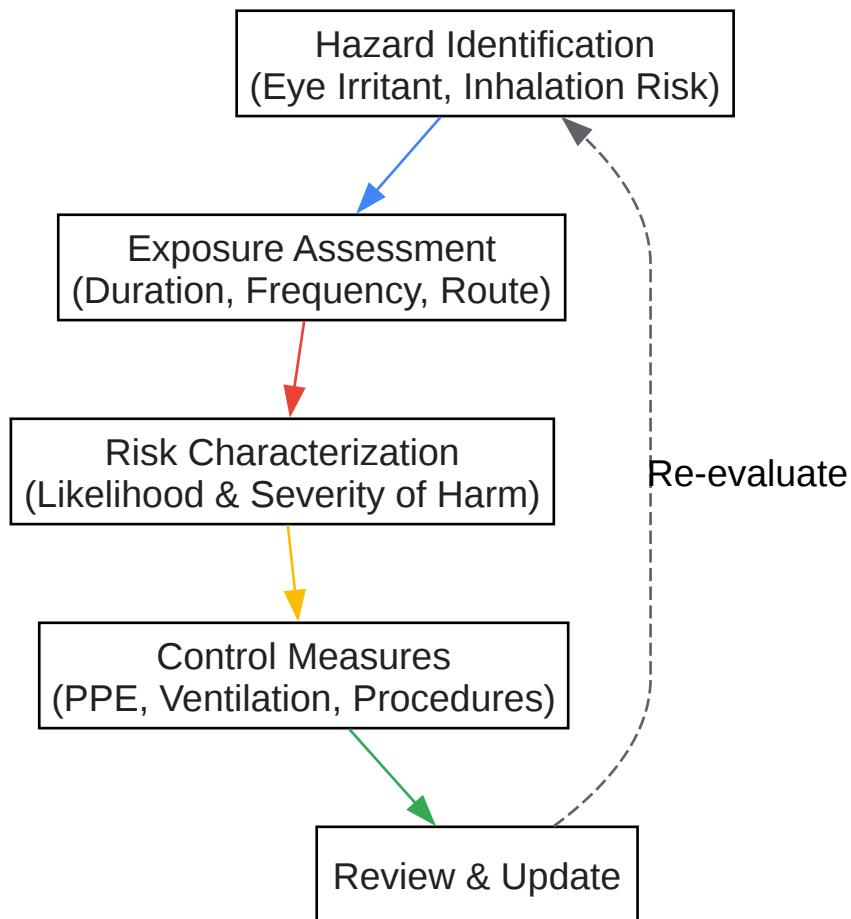


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Solvent Violet 38** Powder.

Risk Assessment

A thorough risk assessment should be conducted before working with **Solvent Violet 38**. The logical relationship of this process is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. sdinternational.com [sdinternational.com]

- 3. Solvent Violet 38 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
 - 4. pylamdyes.com [pylamdyes.com]
 - 5. Solvent Violet 38 | lookchem [lookchem.com]
 - 6. echemi.com [echemi.com]
 - 7. worlddyeveristy.com [worlddyeveristy.com]
 - 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [handling and storage of Solvent Violet 38 powder]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15135746#handling-and-storage-of-solvent-violet-38-powder>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com